

A Comparative Analysis of Antiseizure Efficacy: Levofenfluramine vs. Racemic Fenfluramine

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Compound of Interest

Compound Name: **Levofenfluramine**

Cat. No.: **B1675100**

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Introduction

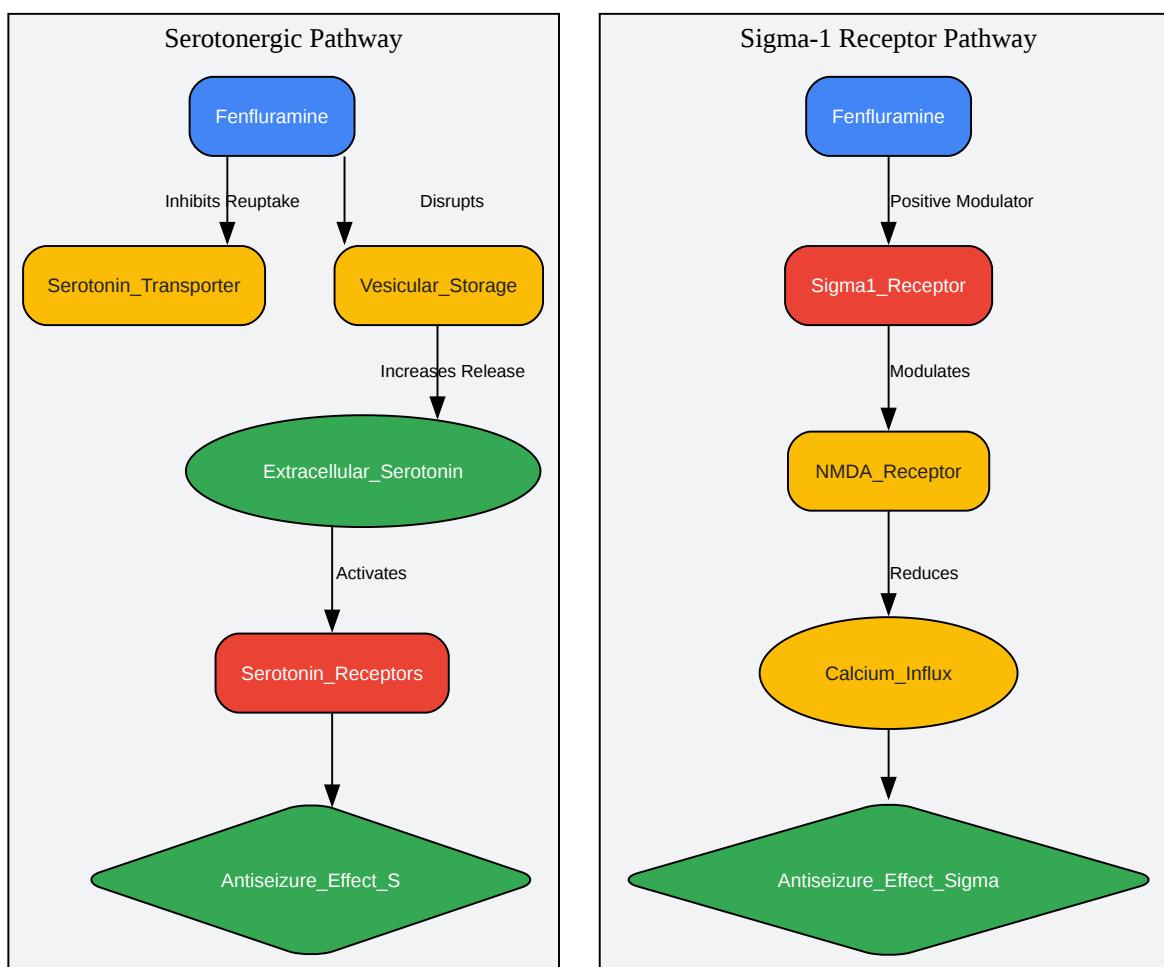
Fenfluramine, a repurposed anti-obesity medication, has demonstrated significant efficacy in treating seizures associated with severe, treatment-resistant epilepsies such as Dravet syndrome and Lennox-Gastaut syndrome.^{[1][2]} As a racemic mixture, fenfluramine is composed of two enantiomers: **levofenfluramine** (l-fenfluramine) and dextrofenfluramine (d-fenfluramine). The clinical effects of racemic fenfluramine are a result of the combined actions of these enantiomers and their primary active metabolites, l-norfenfluramine and d-norfenfluramine.^[3] This guide provides a detailed comparison of the antiseizure efficacy of **levofenfluramine** versus racemic fenfluramine, supported by preclinical experimental data, to inform future drug development and clinical application.

Mechanism of Action: A Dual Approach

The antiseizure properties of fenfluramine are not attributed to a single mechanism but rather a multimodal action on neural pathways. The primary mechanisms are believed to involve the serotonergic system and sigma-1 ($\sigma 1$) receptors, which work together to restore the balance between excitatory and inhibitory neurotransmission.^{[4][5][6]}

Fenfluramine enhances serotonergic neurotransmission by inhibiting the reuptake of serotonin and stimulating its release.^{[4][7]} This increase in extracellular serotonin leads to the activation of various serotonin receptors, with agonistic effects observed on 5-HT1D, 5-HT2A, 5-HT2B,

and 5-HT2C receptors, which are implicated in its anticonvulsant effects.^[7] Beyond its serotonergic activity, fenfluramine is a potent positive modulator of the σ1 receptor, an action that may contribute to its therapeutic benefits in seizure treatment.^[8] This dual action is thought to restore GABAergic tone by modulating calcium influx at glutamatergic synapses.^[4]



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Fenfluramine's Dual Mechanism of Action.

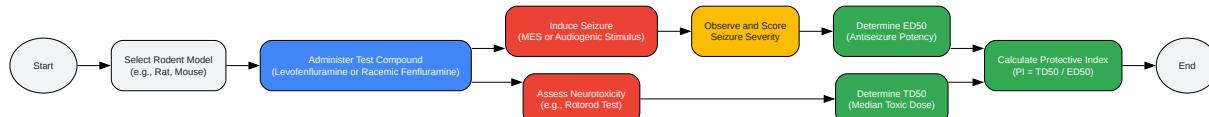
Preclinical Efficacy: A Head-to-Head Comparison

Preclinical studies in rodent models provide a quantitative comparison of the antiseizure potency and neurotoxicity of **levofenfluramine**, racemic fenfluramine, and their metabolites. The Maximal Electroshock (MES) test and the audiogenic seizure model in DBA/2 mice are standard protocols used to evaluate anticonvulsant activity.

Experimental Protocols

Maximal Electroshock (MES) Test: This test induces a generalized tonic-clonic seizure by delivering a brief electrical stimulus through corneal or ear-clip electrodes. The test measures the ability of a compound to prevent the tonic hindlimb extension phase of the seizure, indicating efficacy against generalized seizures.

Audiogenic Seizure Model (DBA/2 mice): DBA/2 mice are genetically susceptible to sound-induced (audiogenic) seizures. This model is used to assess the efficacy of compounds against reflex seizures. The test measures the ability of a compound to suppress the different phases of the seizure, including wild running, clonic seizures, and tonic seizures.



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